Application Notes and Protocols for Studying Dephosphorylation Using SHP2 Inhibitors

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Compound of Interest

Compound Name:	*SPI-1865*
Cat. No.:	*B1193605*

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Note: No specific phosphatase inhibitor with the designation "**SPI-1865**" was identified in a comprehensive search of available scientific literature. The following application notes and protocols are based on the well-characterized class of Src homology region 2 (SH2) domain-containing phosphatase 2 (SHP2) inhibitors, which are critical tools for studying protein tyrosine dephosphorylation. The principles and methods described herein are broadly applicable to the characterization of novel phosphatase inhibitors.

Introduction

SHP2 is a non-receptor protein tyrosine phosphatase that plays a pivotal role in various cellular signaling pathways, most notably the RAS-mitogen-activated protein kinase (MAPK) cascade.[1][2] It is involved in processes such as cell growth, differentiation, and survival.[1][3] Dysregulation of SHP2 activity is implicated in several developmental disorders and cancers, making it a significant therapeutic target.[3][4] Allosteric inhibitors of SHP2 have emerged as valuable chemical probes to investigate its biological functions and as potential therapeutic agents.[3][5] These inhibitors stabilize SHP2 in an auto-inhibited conformation, preventing its catalytic activity.[3][5]

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of SHP2 inhibitors to study dephosphorylation events both in biochemical and cellular contexts.

Quantitative Data of Representative SHP2 Inhibitors

The following table summarizes the inhibitory activities of several well-characterized allosteric SHP2 inhibitors. This data is crucial for selecting the appropriate inhibitor and concentration for a given experiment.

Compound	Target	Biochemical IC50 (nM)	Cellular pERK Inhibition IC50 (nM)	Cell Proliferation IC50 (μM)	Reference Cell Line
TNO155	Wild-Type SHP2	11	8	0.100	KYSE520
SHP099	Wild-Type SHP2	71	-	-	-
RMC-4630 (homologue RMC-4550)	Wild-Type SHP2	0.583	-	-	-
IACS-13909	Wild-Type SHP2	15.7	-	-	-

Table 1: Summary of quantitative data for representative allosteric SHP2 inhibitors. IC50 values represent the concentration of the inhibitor required to reduce the activity or effect by 50%. Data is compiled from publicly available resources.[6]

Signaling Pathway and Experimental Workflow

To effectively study dephosphorylation using SHP2 inhibitors, it is essential to understand the signaling context and to follow a structured experimental workflow.

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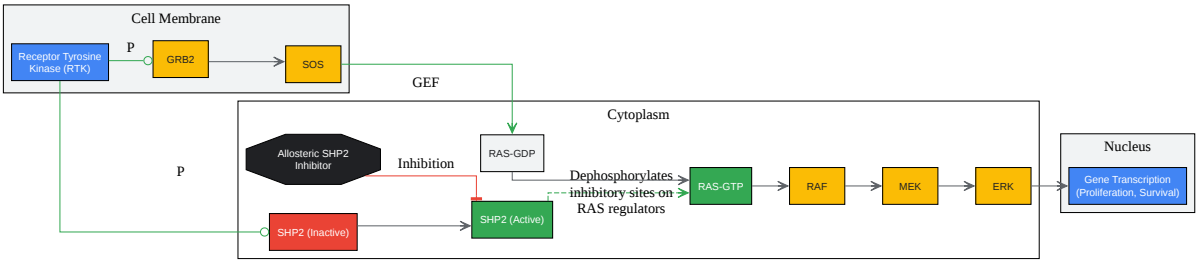

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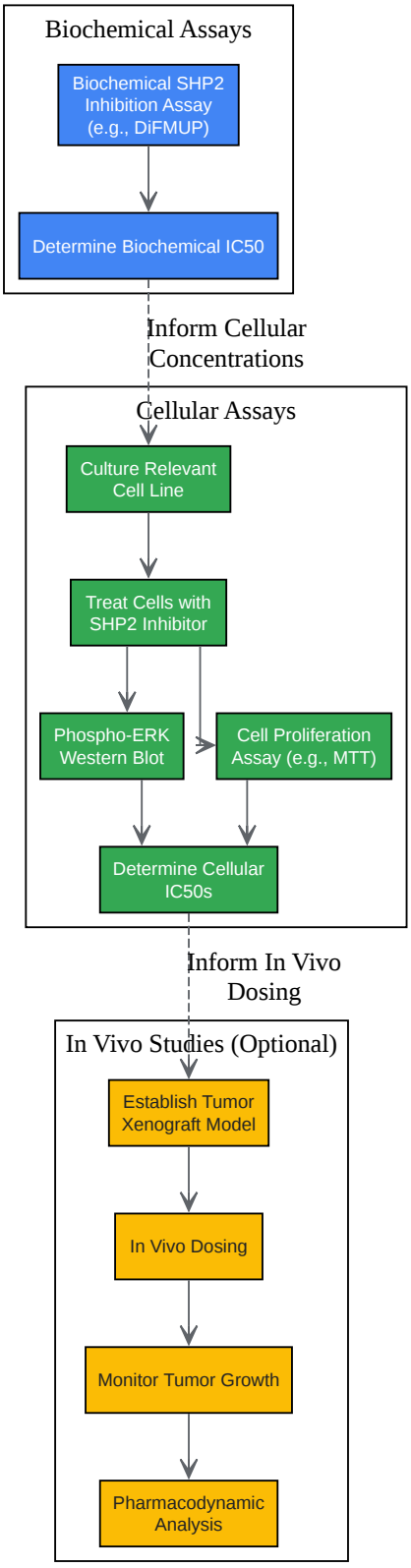

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